

An In-depth Technical Guide to 4,5-Dimethoxy-2-nitrobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Dimethoxy-2-nitrobenzoic acid

Cat. No.: B1611096

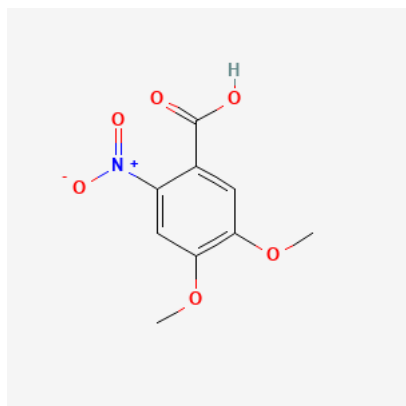
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This technical guide provides a comprehensive overview of the molecular structure, weight, and physicochemical properties of 4,5-Dimethoxy-2-nitrobenzoic acid. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document also outlines a common experimental protocol for its synthesis.

Core Molecular Information

4,5-Dimethoxy-2-nitrobenzoic acid is an organic compound that serves as a versatile building block in the synthesis of various pharmaceuticals and fine chemicals.[1] Its structure consists of a benzoic acid core substituted with two methoxy groups and a nitro group.

The molecular formula for this compound is $C_9H_9NO_6$. [1][2] Based on this, the calculated molecular weight is 227.17 g/mol. [1][2][3][4] The structural arrangement of the atoms is depicted in the 2D chemical structure below.



Physicochemical and Safety Data

A summary of the key quantitative data for 4,5-Dimethoxy-2-nitrobenzoic acid is presented in the table below for easy reference and comparison. This data is crucial for its application in experimental settings and for safety considerations.

Property	Value	Source
Molecular Weight	227.17 g/mol	[1] [2] [3] [4]
Exact Mass	227.04298701 u	[3]
Molecular Formula	C ₉ H ₉ NO ₆	[1] [2]
Melting Point	187-188 °C	[3]
195-197 °C	[4]	
Boiling Point	409.5±45.0 °C at 760 mmHg	[3]
Density	1.4±0.1 g/cm ³	[3]
Flash Point	201.4±28.7 °C	[3]
Water Solubility	Insoluble	[3]
Solubility	Soluble in DMSO and methanol	[3]
Appearance	Yellow Crystalline Powder	[3]
CAS Number	4998-07-6	[2] [4]

Experimental Protocol: Synthesis of 4,5-Dimethoxy-2-nitrobenzoic Acid

The following section details a common laboratory procedure for the synthesis of 4,5-Dimethoxy-2-nitrobenzoic acid from 3,4-dimethoxy-6-nitrobenzaldehyde.[\[2\]](#)

Materials:

- 3,4-dimethoxy-6-nitrobenzaldehyde (10 g)

- Water (20 mL)
- Methanol (30 mL)
- Acetic acid (3.5 mL)
- 30% Hydrogen peroxide (9 mL)
- Sodium chlorite (80% content, 9 g) dissolved in water (5 mL)
- Sodium bisulfite (10.5 g)
- Sodium hydroxide (6 g) dissolved in water (10 mL)
- Sulfuric acid

Procedure:

- In a suitable reaction vessel, combine 10 g of 3,4-dimethoxy-6-nitrobenzaldehyde with 20 mL of water, 30 mL of methanol, and 3.5 mL of acetic acid.
- To this well-stirred mixture, add 9 mL of 30% hydrogen peroxide.
- Slowly add a solution of 9 g of sodium chlorite (80% content) in 5 mL of water.
- The reaction mixture is then gently warmed to approximately 50 °C while continuously stirring. The progress of the reaction should be monitored.
- Upon completion of the reaction, add 10.5 g of sodium bisulfite to quench the reaction.
- The solvent is then evaporated to dryness.
- The resulting product is dissolved in a solution of 6 g of sodium hydroxide in 10 mL of water.
- The solution is filtered to remove any impurities.
- The filtrate is then acidified by the addition of sulfuric acid to a pH of 1, which precipitates the product.

- The precipitated 4,5-Dimethoxy-2-nitrobenzoic acid is collected by filtration, dried, and weighed.

This protocol can yield approximately 10 g of the product, representing a 93% yield with a purity of 99.5% as determined by high-performance liquid chromatography.[2]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of 4,5-Dimethoxy-2-nitrobenzoic acid as described in the experimental protocol.



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Caption: Synthesis workflow for 4,5-Dimethoxy-2-nitrobenzoic acid.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4,5-Dimethoxy-2-nitrobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1611096#4-5-dimethyl-2-nitrobenzoic-acid-molecular-structure-and-weight]

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